

# Application Notes & Protocols for U,Th-He Dating of Ancient Gold Artifacts

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## Compound of Interest

Compound Name: Gold;thorium

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## Introduction: Principle of the Method

The Uranium-Thorium-Helium (U,Th-He) dating method, traditionally applied in geochronology, has been adapted for determining the age of ancient gold artifacts. This technique offers a unique opportunity for direct dating of the metal itself, which is particularly valuable for authentication and provenancing studies. The method is based on the radioactive decay of trace amounts of uranium (U) and thorium (Th) naturally present within the gold's crystal lattice.

The decay chains of  $^{238}\text{U}$ ,  $^{235}\text{U}$ , and  $^{232}\text{Th}$  produce alpha particles, which are essentially Helium-4 ( $^4\text{He}$ ) nuclei. Once an alpha particle captures two electrons, it becomes a stable helium atom. In suitable materials, these helium atoms are trapped within the crystal structure. The age of the artifact can then be determined by measuring the concentration of the parent isotopes (U and Th) and the accumulated radiogenic daughter isotope ( $^4\text{He}$ ).

The fundamental assumptions of the U,Th-He dating method for gold are:

- The gold artifact has remained a closed system since its last melting event (i.e., its manufacture). This means there has been no significant gain or loss of U, Th, or He.
- All pre-existing radiogenic helium was expelled from the metal during the melting and manufacturing process. Therefore, the "radiometric clock" was reset to zero at the time of the artifact's creation.

- The concentrations of U, Th, and He can be accurately measured, even at the parts-per-billion (ppb) or parts-per-trillion (ppt) level.

This dating technique is particularly useful for distinguishing between ancient artifacts and modern forgeries, as a recently manufactured object will not have had sufficient time to accumulate a measurable amount of radiogenic helium.[\[1\]](#)[\[2\]](#)

## Challenges and Considerations

While a powerful tool, the U,Th-He dating of gold is a complex and challenging analytical task. Researchers should be aware of the following limitations:

- **Low Analyte Concentrations:** The concentrations of U, Th, and He in ancient gold are typically extremely low. This necessitates the use of ultra-sensitive analytical equipment and meticulous laboratory procedures to avoid contamination.[\[2\]](#)[\[3\]](#)
- **Sample Inhomogeneity:** The distribution of U and Th within a gold artifact can be heterogeneous. This can lead to variations in age determinations from different samples taken from the same object. Therefore, multiple analyses from different parts of an artifact are often necessary to obtain a representative age.[\[1\]](#)
- **Mineral Inclusions:** The presence of microscopic U-Th-rich mineral inclusions (e.g., zircon, monazite) within the gold can lead to an excess of helium, resulting in an erroneously old age. Careful sample selection and characterization are crucial to mitigate this issue.[\[3\]](#)
- **Destructive Nature:** The method requires a sample of the artifact, typically in the range of tens to hundreds of milligrams, which is then destroyed during the analysis. This can be a significant drawback when dealing with valuable and unique cultural heritage objects.[\[4\]](#)
- **Age Limitations:** Due to the extremely low concentrations of accumulated helium, the method is generally not applicable to objects younger than approximately 1000 years.[\[3\]](#)
- **Helium Diffusion:** While gold is considered to have a high retentivity for helium up to approximately 500°C, the precise diffusion parameters are not well-established.[\[3\]](#) This introduces a degree of uncertainty, although for artifacts stored at ambient temperatures for millennia, significant helium loss is not considered a major issue.

## Experimental Protocols

The following protocols are a synthesis of methodologies described in the scientific literature, primarily from the pioneering work of Eugster and colleagues.

- **Sample Acquisition:** A sample of approximately 10-150 mg is carefully removed from an inconspicuous area of the artifact.<sup>[4]</sup>
- **Surface Cleaning:** The surface of the sample is cleaned to remove any potential contamination. This can be achieved by etching with acids (e.g., aqua regia) followed by rinsing with ultrapure water and ethanol.
- **Sample Weighing and Wrapping:** The cleaned sample is accurately weighed using a microbalance and wrapped in a high-purity metal foil (e.g., platinum or niobium) for subsequent helium analysis.

Helium concentration is measured using a high-sensitivity noble gas mass spectrometer.

- **Gas Extraction:** The wrapped sample is placed in the extraction line of the mass spectrometer, which is then evacuated to ultra-high vacuum. The sample is heated in a furnace (typically a resistance-heated tantalum or tungsten crucible) in a stepwise manner or in a single step to a temperature sufficient to release the trapped helium (e.g., up to 1700°C).
- **Gas Purification:** The released gases are purified by exposure to getters (e.g., Zr-Al alloys) that remove active gases (e.g., H<sub>2</sub>, N<sub>2</sub>, CO, CO<sub>2</sub>).
- **Helium Isotope Measurement:** The purified helium is then introduced into the mass spectrometer, and the abundance of <sup>4</sup>He is measured. The mass spectrometer is calibrated using a known amount of a standard gas.
- **Blank Correction:** A procedural blank (an empty sample foil run through the same process) is measured to determine and correct for any background helium in the system.

After helium extraction, the same sample is retrieved for U and Th analysis, typically by Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

- **Sample Dissolution:** The degassed gold sample is dissolved in a minimal amount of high-purity aqua regia (a mixture of nitric acid and hydrochloric acid).
- **Sample Dilution:** The dissolved sample is diluted to a suitable volume with ultrapure water to bring the concentrations of U and Th within the optimal range for ICP-MS analysis.
- **ICP-MS Analysis:** The diluted solution is introduced into the ICP-MS. The instrument is calibrated using certified U and Th standard solutions. The concentrations of  $^{238}\text{U}$  and  $^{232}\text{Th}$  are measured.
- **Blank Correction:** A procedural blank (a solution of the acids used for dissolution) is analyzed to correct for any U and Th contamination from the reagents.

## Data Presentation

The following table summarizes representative data from published studies on the U,Th-He dating of gold artifacts.

Artifact Description	Sample Mass (mg)	<sup>4</sup> He Concentration (10 <sup>-9</sup> cm <sup>3</sup> STP/g)	U Concentration (ppb)	Th Concentration (ppb)	Calculated Age (years)	Reference
Merovingian Signet Ring	~10	1.15	0.9	0.5	1460 ± 400	[3]
Gold Torc (Hallstatt/La Tène)	~10	1.8	1.2	0.7	2200 ± 1100	[3]
Napoléon III Gold Coin (1857)	~10	0.03	0.2	0.1	Consistent with age	[1]
Commercial Gold Wire (Modern)	~10	<0.01	0.1	<0.1	Undatably young	[1]

STP: Standard Temperature and Pressure

Quantitative data on the diffusion of helium in gold is scarce and can be conflicting. However, it is generally accepted that gold has a high helium retentivity at ambient temperatures.

Parameter	Value/Observation	Reference
Helium Retentivity	High up to ~500°C	[3]
Diffusion Studies	Experimental values for the diffusivity of helium in gold are considered potentially invalid in some studies due to experimental challenges such as the formation of voids and bubbles.	[3]

## Data Calculation and Interpretation

The age of the gold artifact is calculated using the following equation, which relates the measured concentrations of  $^4\text{He}$ , U, and Th to the time elapsed since the last melting event:

$$\text{Age (t)} = [\text{}^4\text{He}] / (\text{PHe})$$

Where:

- $[\text{}^4\text{He}]$  is the concentration of radiogenic Helium-4.
- PHe is the production rate of Helium-4 from the decay of U and Th.

The production rate is calculated based on the decay constants of  $^{238}\text{U}$ ,  $^{235}\text{U}$ , and  $^{232}\text{Th}$  and their measured concentrations in the sample.

A calculated age that is consistent with the archaeological context of the artifact provides strong evidence for its authenticity. Conversely, an age that is close to zero or indicates a modern origin would suggest that the object is a forgery. Ages that are excessively old may point to the presence of helium-rich inclusions.

## Visualizations

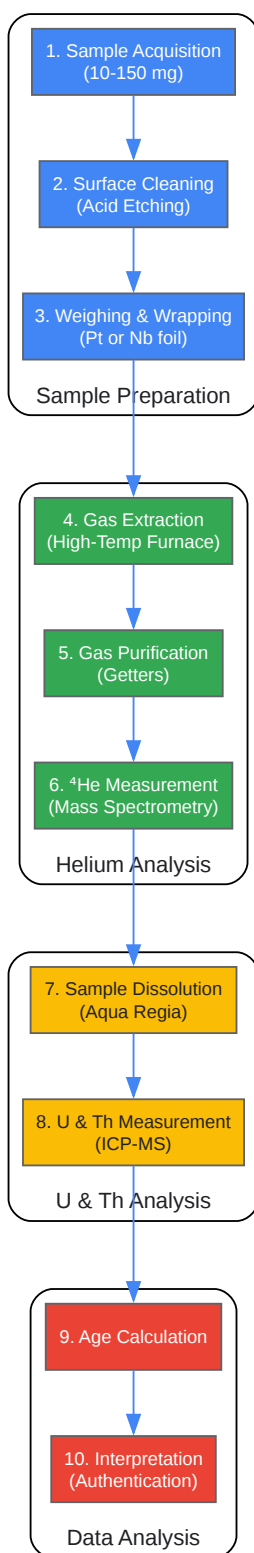


Figure 1. Experimental Workflow for U,Th-He Dating of Gold Artifacts

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Caption: Figure 1. Experimental Workflow for U,Th-He Dating of Gold Artifacts

This diagram outlines the sequential steps involved in the U,Th-He dating of gold artifacts, from initial sample preparation to the final age calculation and interpretation. Each major phase of the process is color-coded for clarity.

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## References

- 1. researchgate.net [researchgate.net]
- 2. inis.iaea.org [inis.iaea.org]
- 3. A study of the diffusion of helium in metals - Durham e-Theses [etheses.dur.ac.uk]
- 4. Diffusion of helium in metals [inis.iaea.org]
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